

# Proper Disposal of PD 90780: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: PD 90780

Cat. No.: B031062

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For researchers, scientists, and drug development professionals handling **PD 90780**, a non-peptide antagonist of the nerve growth factor (NGF) receptor p75, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe and compliant disposal of **PD 90780**.

## Immediate Safety and Logistical Information

**PD 90780**, identified with CAS number 77422-99-2, should be treated as a potentially toxic substance.<sup>[1]</sup> As such, its disposal must be managed in accordance with local, state, and federal regulations for hazardous or special waste.<sup>[1][2]</sup> It is imperative to handle this compound with the appropriate personal protective equipment (PPE), including gloves, lab coats, and safety glasses, to avoid skin and eye contact.

## Operational Disposal Plan

The primary directive for the disposal of **PD 90780** is to arrange for its collection and disposal by a licensed special waste disposal company.<sup>[2]</sup> This ensures that the compound is managed in a facility equipped to handle potentially toxic chemical waste, minimizing environmental impact and ensuring regulatory compliance.

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:

- Pure, unused **PD 90780** and any materials heavily contaminated with it (e.g., spilled solids, heavily soiled labware) should be collected in a dedicated, clearly labeled hazardous waste container.
- The container must be in good condition, compatible with the chemical, and kept securely closed when not in use.
- Label the container with "Hazardous Waste," the full chemical name ("**PD 90780**"), and the CAS number ("77422-99-2").
- Container Management:
  - Store the waste container in a designated, secure area, away from incompatible materials.
  - Maintain a log of the waste being added to the container, including the quantity and date.
- Scheduling a Pickup:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.
  - Provide them with the necessary information about the waste, including its identity and quantity.
- Documentation:
  - Ensure that all required waste disposal documentation, such as a hazardous waste manifest, is completed accurately and retained for your records in accordance with institutional and regulatory requirements.

## Quantitative Data Summary

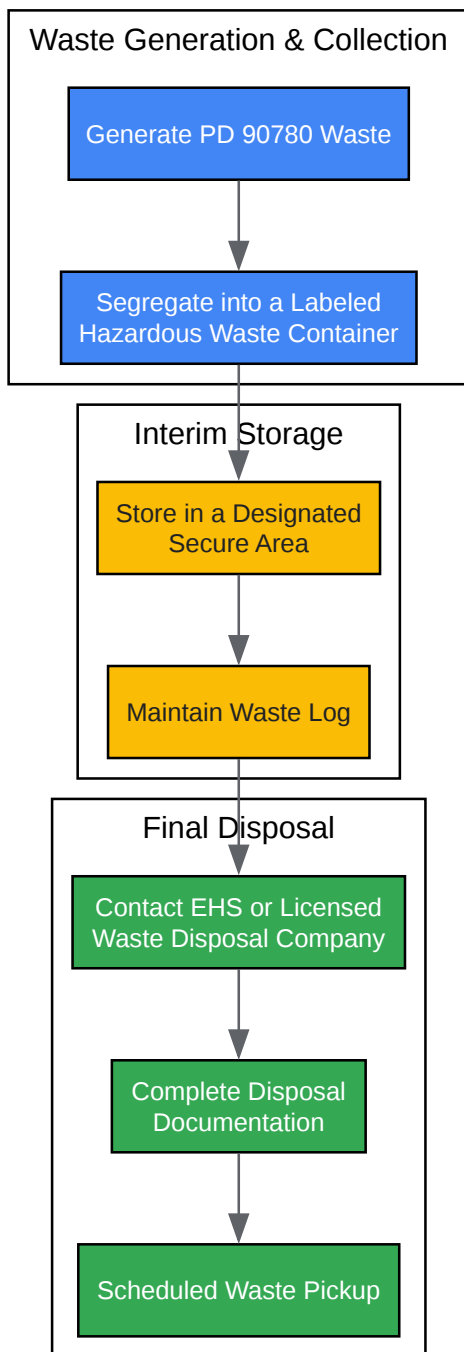
While specific quantitative disposal limits for **PD 90780** are not readily available in public documentation, the general principle for laboratory-scale waste is that all quantities should be disposed of as hazardous or special waste. The following table summarizes key identification and handling information.

Parameter	Value	Source
Chemical Name	PD 90780	Axon Medchem
CAS Number	77422-99-2	Axon Medchem, Combi-Blocks
Recommended Disposal	Arrange disposal as special waste	Combi-Blocks
Regulatory Framework	Local, state, and federal regulations	Axon Medchem

## Experimental Workflow for Disposal

The logical workflow for the proper disposal of **PD 90780** is outlined in the diagram below. This process ensures that the waste is handled safely from the point of generation to its final disposal.

## PD 90780 Disposal Workflow



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## References

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